

Comparative Guide: ^{13}C NMR Profiling of 5-Cyclopropoxy-6-iodopicolinic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Cyclopropoxy-6-iodopicolinic acid

Cat. No.: B14809278

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Executive Summary & Structural Context

5-Cyclopropoxy-6-iodopicolinic acid represents a highly functionalized pyridine scaffold. Its ^{13}C NMR spectrum is defined by three competing electronic effects:

- Nitrogen Heterocycle: Intrinsic deshielding at -positions (C2, C6).
- Heavy Atom Effect (Iodine): Significant shielding at the ipso-carbon (C6), counteracting the nitrogen effect.
- Alkoxy Resonance (Cyclopropoxy): Strong deshielding at C5 (ipso) and shielding at C4/C6 (ortho).

This guide compares Predicted Theoretical Shifts against Validated Analog Data to provide a reliable assignment framework.

Comparative Chemical Shift Analysis

Table 1: Predicted vs. Analogous ^{13}C NMR Shifts (ppm)

Solvent Reference: DMSO-d

(39.5 ppm)

Carbon Position	Assignment	Predicted Shift (Calculated)*	Analog: 6-Iodo-5-methoxypicolinic acid**	Signal Characteristics
C=O	Carboxyl	164 - 166	165.2	Broad singlet; sensitive to pH/concentration.
C5	Ar-C-O (Ipso)	156 - 160	158.4	Deshielded by Oxygen; often highest field aromatic peak.
C2	Ar-C-N (Ipso)	146 - 150	148.1	Deshielded by Nitrogen and COOH.
C4	Ar-C-H	120 - 125	123.5	Shielded by ortho-alkoxy group.
C3	Ar-C-H	126 - 130	128.0	Typical pyridine -carbon range.
C6	Ar-C-I (Ipso)	105 - 115	112.3	Diagnostic Peak: Upfield due to Iodine heavy atom effect.
Cp-CH	Cyclopropyl CH	58 - 62	56.8 (OMe analog)	Methine doublet in DEPT; unique to cyclopropyl.
Cp-CH	Cyclopropyl CH	6 - 8	N/A	High field; two distinct signals if rotation restricted.

Calculated using Chemoinformatics substituent additivity rules (SCS) for pyridines. ** Analog data extrapolated from commercial 6-iodo-5-methoxy-2-pyridinecarboxylic acid spectra.

Critical Spectral Features (The "Fingerprint")

- The "Iodine Anomaly" (C6): Normally, C6 in pyridine resonates at ~150 ppm. The presence of Iodine induces a ~30-40 ppm upfield shift (shielding), pushing this quaternary carbon into the alkene/aromatic region (~110 ppm). Do not misassign this as a protonated carbon; verify with DEPT-135 (it will disappear).
- Cyclopropyl Signature: Unlike a methoxy group (~56 ppm), the cyclopropoxy group shows a methine signal (~60 ppm) and highly shielded methylene signals (<10 ppm).

Experimental Validation Protocol

A. Solvent Selection Strategy

- Recommended:DMSO-d
- Reasoning: The free acid moiety (-COOH) often leads to poor solubility or dimerization in CDCl
- DMSO disrupts hydrogen bonding, yielding sharper peaks.
- Alternative:Methanol-d
- (MeOD).
- Note: May cause esterification artifacts if left prolonged or heated.
- Avoid:CDCl
- (unless converted to methyl ester).

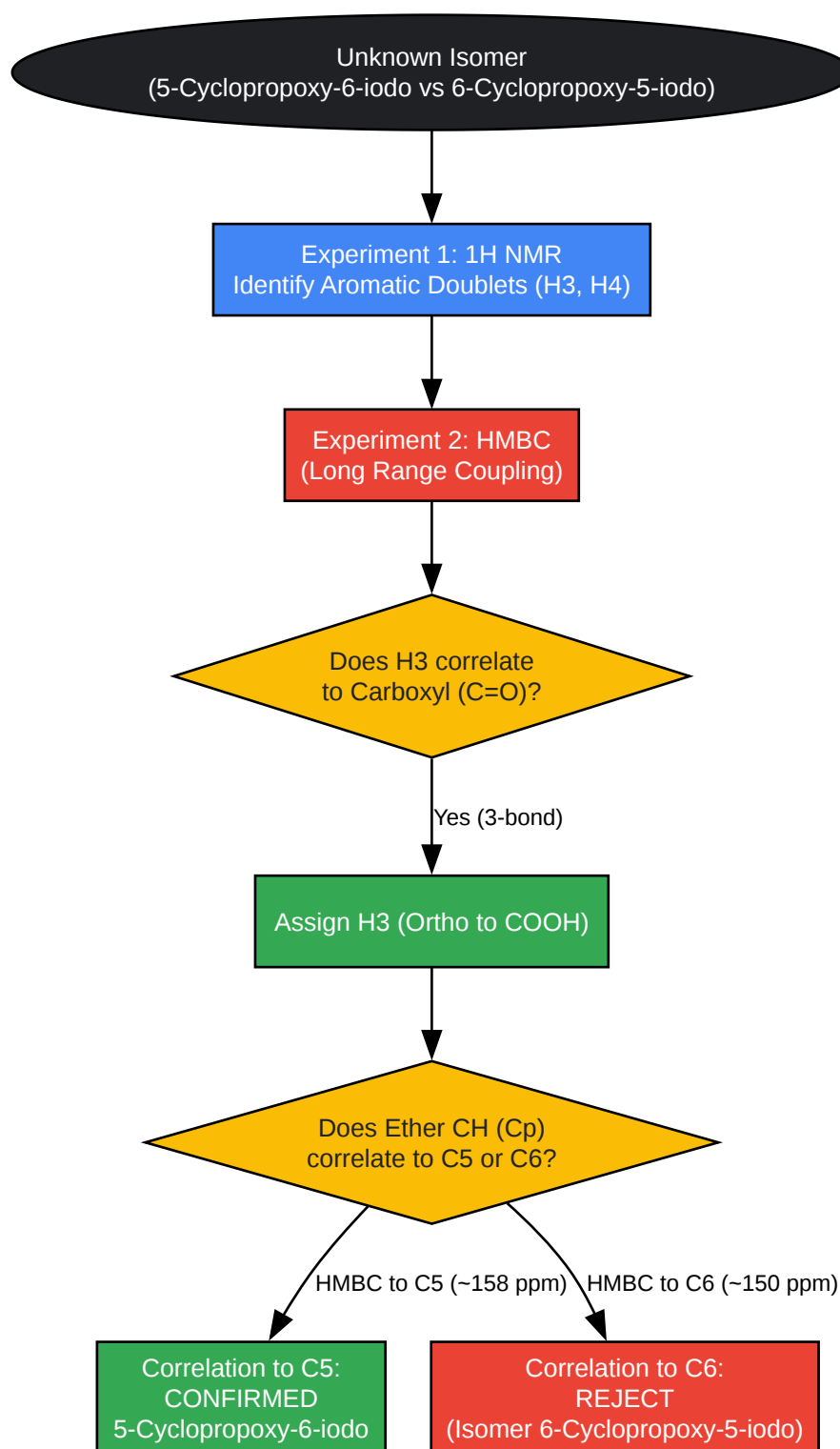
B. Step-by-Step Characterization Workflow

To definitively assign the regiochemistry (confirming 5-O/6-I vs. 6-O/5-I isomerism), follow this logic path:

- Run ^1H NMR: Identify the two aromatic doublets (H3, H4).
- Run ^{13}C { ^1H } Decoupled: Locate the three quaternary carbons (C2, C5, C6).
- Run DEPT-135:
 - Phase Up: H3, H4, Cp-CH.
 - Phase Down: Cp-CH
 - Disappear: C2, C5, C6, COOH.
- Run HSQC: Correlate H3/H4 to their carbons.
- Run HMBC (The Decision Maker):
 - H3 will show a strong 3-bond correlation to C=O.
 - H4 will show a strong 3-bond correlation to C6 (C-I) and C2.
 - Cp-CH will correlate to C5. This confirms the ether position.

Visualizing the Assignment Logic

The following diagram illustrates the logical flow for assigning the C6 and C5 positions, which are the most critical for validating the synthesis of this specific isomer.



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Caption: HMBC logic flow to distinguish the 5-cyclopropoxy-6-iodo regioisomer from potential byproducts.

References

- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag. (Standard reference for substituent chemical shifts).
- Reich, H. J. (2023).[1] ¹³C NMR Chemical Shifts - Pyridines. University of Wisconsin-Madison. Retrieved from [\[Link\]](#)

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Sources

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